

An In-depth Technical Guide to Glutaric Acid: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: *Glutaric acid*

Cat. No.: *B7766552*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **glutaric acid**, a dicarboxylic acid of significant interest in biomedical research and pharmaceutical development. This document details its chemical and physical properties, outlines key experimental methodologies, and explores its role in metabolic pathways and drug formulation.

Core Properties of Glutaric Acid

Glutaric acid, systematically known as pentanedioic acid, is a five-carbon linear dicarboxylic acid. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	110-94-1	[1] [2] [3] [4] [5]
Molecular Formula	C ₅ H ₈ O ₄	
Molecular Weight	132.11 g/mol	
Appearance	Colorless crystals or white solid	
Melting Point	95-98 °C	
Boiling Point	200 °C at 20 mmHg	
Water Solubility	Over 50% (w/w)	
Solubility	Soluble in alcohol and chloroform	

Toxicological Data

Test	Species	Route	Value
LD50	Mouse	Oral	6000 mg/kg
LD50	Rabbit	Dermal	20000 mg/kg

Glutaric acid may cause skin and eye irritation. Acute hazards suggest it may be harmful if ingested, inhaled, or absorbed through the skin.

Applications in Research and Drug Development

Glutaric acid is a versatile molecule with several applications in the pharmaceutical industry and biomedical research:

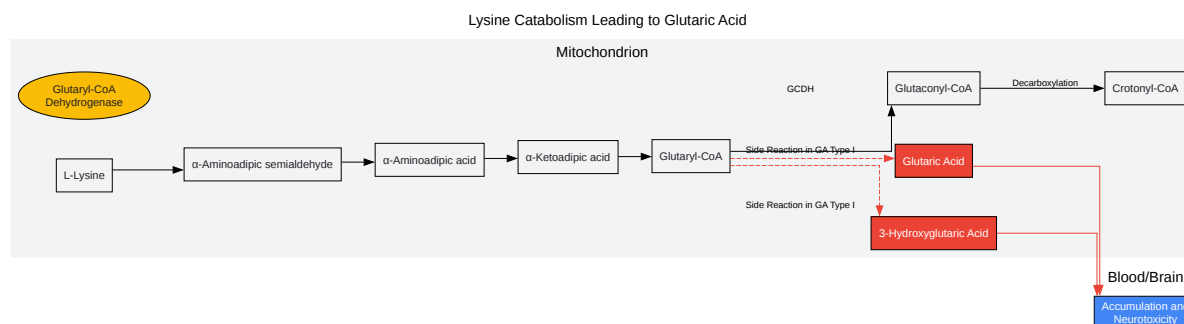
- **Drug Development:** It is used in the development of prodrugs to enhance solubility and control the release of active pharmaceutical ingredients (APIs). **Glutaric acid** can also be used to create cocrystals with APIs that have low solubility, thereby improving their oral bioavailability.

- **Bioconjugation:** It can act as a spacer molecule in bioconjugates, which can improve the intracellular uptake of these complex molecules.
- **Polymer Synthesis:** **Glutaric acid** is a building block for the synthesis of polyesters and polyamides.
- **Biomarker:** Elevated levels of **glutaric acid** and its derivatives in urine and blood are key biomarkers for the diagnosis of **glutaric aciduria** type I, an inherited metabolic disorder.

Metabolic Significance and Signaling Pathways

Glutaric acid is a natural intermediate in the metabolism of the amino acids lysine, hydroxylysine, and tryptophan. The enzymatic deficiency of glutaryl-CoA dehydrogenase in the inherited disorder **glutaric aciduria** type I leads to the accumulation of **glutaric acid**, 3-hydroxy**glutaric acid**, and glutaconic acid. This accumulation is neurotoxic and can lead to severe encephalopathy.

The catabolic pathway of L-lysine leading to the formation of **glutaric acid** is depicted below.



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Caption: Metabolic pathway of L-lysine and the formation of **glutaric acid**.

In **glutaric aciduria** type I, a deficiency in the enzyme glutaryl-CoA dehydrogenase leads to the accumulation of **glutaric acid** and 3-hydroxy**glutaric acid**, which are neurotoxic. It has been proposed that metabolites of the kynurenine pathway may also play a role in the pathogenesis of this disease.

Experimental Protocols

Synthesis of Glutaric Acid from Trimethylene Cyanide

This protocol outlines a laboratory-scale synthesis of **glutaric acid**.

Materials:

- Trimethylene cyanide
- Concentrated hydrochloric acid
- Ether

Procedure:

- In a 2-liter round-bottom flask, combine 100 g of trimethylene cyanide and 500 g of concentrated hydrochloric acid.
- Reflux the mixture for approximately four hours.
- Evaporate the solution to dryness, preferably under reduced pressure. The resulting residue contains **glutaric acid** and ammonium chloride.
- Extract the dry residue with approximately 300 cc of boiling ether.
- Filter the ether solution and perform two additional extractions of the residue with 100-cc portions of boiling ether.
- Combine the ether extracts and evaporate the volume to 150-200 cc. Crystallization of **glutaric acid** will commence.
- Cool the solution to complete the crystallization process.
- Collect the crystals by filtration and purify by recrystallization from benzene if necessary.

Quantification of Glutaric Acid in Urine by HPLC

This method is for the diagnosis of **glutaric acidemia** type I.

Materials:

- Urine sample
- 1-pyrenebutyric hydrazide (PBH) as a derivatizing agent
- Internal standard

- C18 HPLC column
- Fluorometric detector

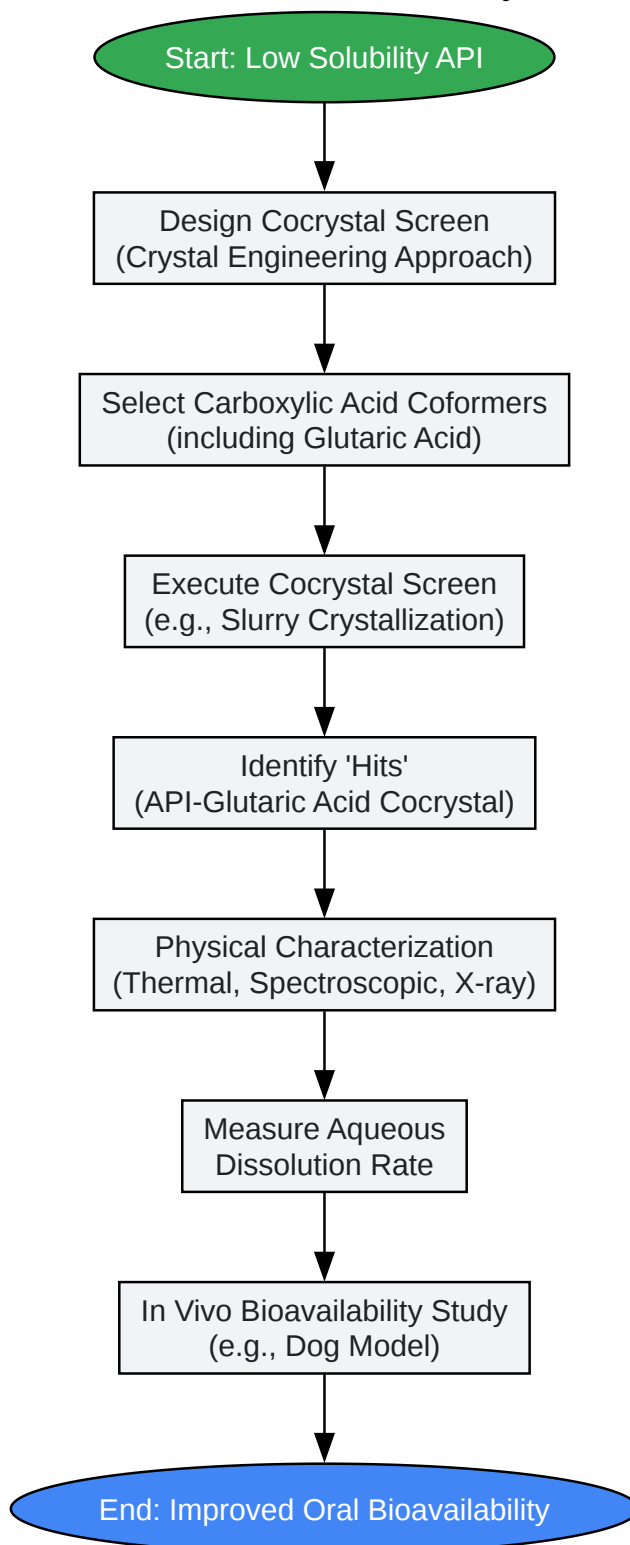
Procedure:

- Derivatization: Derivatize the **glutaric acid** and 3-hydroxy**glutaric acid** in the urine sample, along with an internal standard, with 1-pyrenebutyric hydrazide (PBH).
- Chromatographic Separation: Separate the derivatized compounds on a C18 column.
- Detection: Detect the fluorescent derivatives using a fluorometric detector with an excitation wavelength of 345 nm and an emission wavelength of 475 nm.
- Quantification: Create a calibration curve by plotting the relative fluorescence intensity (peak area ratio of the analyte to the internal standard) against the concentration for a series of standards. Use this curve to determine the concentration of **glutaric acid** in the urine sample.

Experimental Workflow for Cocrystal Screening

This workflow is used to identify cocrystals of an active pharmaceutical ingredient (API) with **glutaric acid** to improve the API's oral bioavailability.

Workflow for API-Glutaric Acid Cocrystal Screening



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Caption: A logical workflow for identifying and validating a **glutaric acid** cocrystal.

Procedure (Slurry Crystallization):

- Add an excess of the API and **glutaric acid** (typically in a 1:1 molar ratio) to a vial containing a suitable solvent.
- Stir the resulting slurry at a constant temperature for an extended period (e.g., 24-48 hours) to reach equilibrium.
- Isolate the solid phase by filtration.
- Analyze the solid using techniques such as Powder X-ray Diffraction (PXRD) and Differential Scanning Calorimetry (DSC) to determine if a cocrystal has formed.

This guide provides a foundational understanding of **glutaric acid** for professionals in research and drug development. The provided data and protocols serve as a starting point for further investigation and application of this versatile dicarboxylic acid.

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